

Performance Characteristics of Etrimfos Analytical Standards: A Comparative Guide

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Compound of Interest

Compound Name: Etrimfos

Cat. No.: B1671772

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This guide provides a comprehensive overview of the performance characteristics of **Etrimfos** analytical standards for researchers, scientists, and drug development professionals. The data presented is based on established analytical methodologies and validation reports, offering a benchmark for laboratory performance.

Quantitative Performance Data

The performance of **Etrimfos** analytical standards is typically evaluated through key validation parameters such as linearity, limit of detection (LOD), limit of quantitation (LOQ), and recovery. The following tables summarize the expected performance characteristics based on gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

Gas Chromatography-Mass Spectrometry (GC-MS/MS) Performance

Parameter	Matrix	Value	Reference
Limit of Quantitation (LOQ)	Fruits and Vegetables	0.01 - 0.19 mg/kg	[1]
Wheat	0.01 - 0.19 mg/kg	[1]	
Recovery	Fruits and Vegetables	70-120%	[2]
Wheat	70-120%	[1]	
Linearity (Correlation Coefficient, r^2)	Standard Solutions	≥ 0.99	[3]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Performance

Parameter	Matrix	Value	Reference
Limit of Quantitation (LOQ)	Hay	0.005 - 0.05 mg/kg	[4]
Cereals	0.002 - 0.01 mg/kg	[5]	
Fresh Pepper	0.01 - 0.1 mg/kg	[6]	
Recovery	Hay	70-120%	[4]
Cereals	70-120%	[5]	
Fresh Pepper	70-120%	[6]	
Linearity (Correlation Coefficient, r^2)	Standard Solutions	≥ 0.99	[4]

Experimental Protocols

Accurate and reproducible results are contingent on detailed and well-executed experimental protocols. Below are representative methodologies for the analysis of **Etrinfos** using GC-MS/MS and LC-MS/MS.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in food matrices.

- **Homogenization:** A representative 10-15 g sample of the matrix (e.g., fruit, vegetable) is homogenized.
- **Extraction:** A 10 g portion of the homogenized sample is weighed into a 50 mL centrifuge tube. 10 mL of acetonitrile is added, and the tube is shaken vigorously for 1 minute.
- **Salting Out:** A salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate) is added, and the tube is immediately shaken for 1 minute.
- **Centrifugation:** The tube is centrifuged at ≥ 3000 rcf for 5 minutes.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the supernatant (acetonitrile layer) is transferred to a d-SPE tube containing a sorbent (e.g., PSA, C18, GCB) and MgSO_4 . The tube is vortexed for 30 seconds and then centrifuged.
- **Final Extract:** The supernatant is collected, and an aliquot is taken for analysis.

Instrumental Analysis: GC-MS/MS

- **Gas Chromatograph (GC):**
 - **Column:** A low-polarity capillary column, such as a DB-5ms or equivalent.
 - **Injector:** Splitless injection mode.
 - **Oven Temperature Program:** A programmed temperature ramp to ensure separation of analytes.
 - **Carrier Gas:** Helium at a constant flow rate.
- **Mass Spectrometer (MS/MS):**

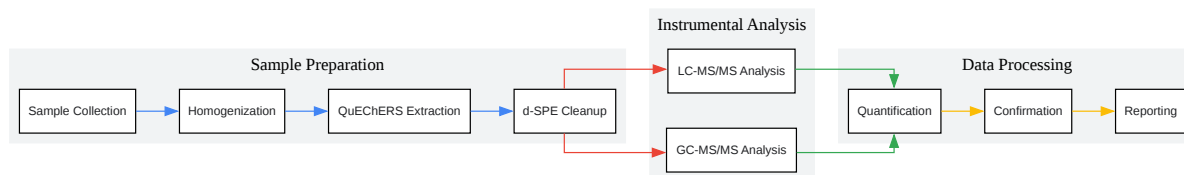
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
- Precursor and Product Ions: Specific precursor and product ions for **Etrimfos** are selected for quantification and confirmation.

Instrumental Analysis: LC-MS/MS

- Liquid Chromatograph (LC):
 - Column: A C18 reversed-phase column.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to improve ionization.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Mass Spectrometer (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), typically in positive mode for **Etrimfos**.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - Precursor and Product Ions: Specific precursor and product ions for **Etrimfos** are monitored.

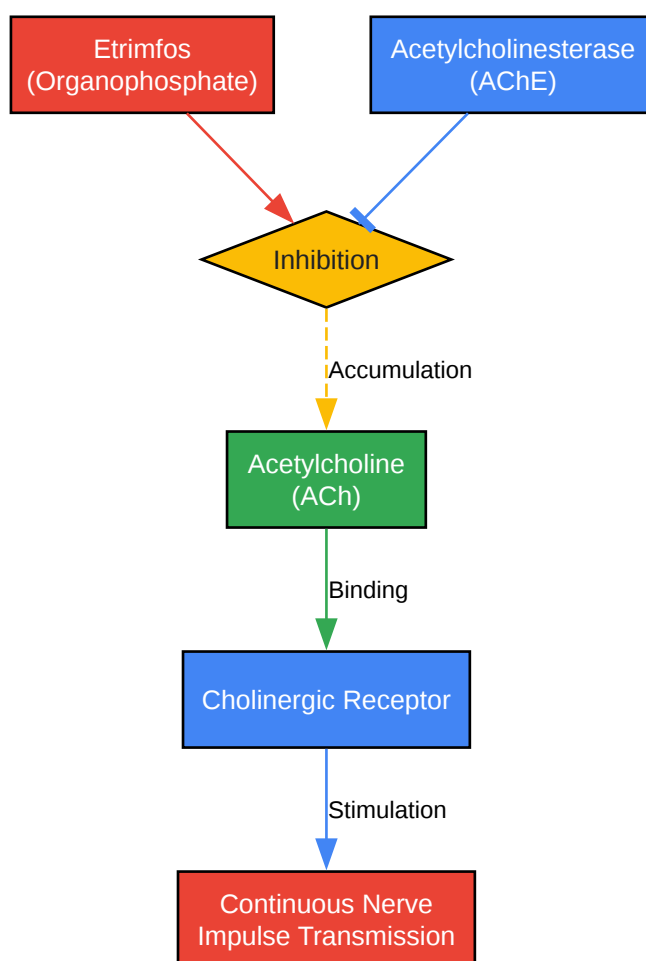
Analytical Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the typical analytical workflow for pesticide residue analysis and a conceptual signaling pathway for the action of an organophosphate pesticide like **Etrimfos**.



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Caption: Analytical workflow for pesticide residue analysis.



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Caption: Conceptual pathway of **Etrimfos** neurotoxicity.

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